Stability and storage conditions for (2,2-Dimethylpropyl)cyclohexane

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Compound of Interest		
Compound Name:	*(2,2-Dimethylpropyl)cyclohexane*	
Cat. No.:	*B14698781*	Get Quote

Technical Support Center: (2,2-Dimethylpropyl)cyclohexane

Disclaimer: The following information is based on the general properties of flammable liquids and cycloalkanes, as specific stability and storage data for **(2,2-Dimethylpropyl)cyclohexane** are limited. Researchers should always perform their own stability studies for critical applications.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **(2,2-Dimethylpropyl)cyclohexane**?

A1: **(2,2-Dimethylpropyl)cyclohexane** should be stored in a cool, dry, and well-ventilated area away from sources of ignition.[1][2][3][4] It is classified as a flammable liquid.[4]

Q2: What type of container should I use to store **(2,2-Dimethylpropyl)cyclohexane**?

A2: Store the compound in a tightly sealed container, preferably the original manufacturer's container or one made of a compatible material (e.g., glass or a suitable chemically resistant plastic or metal).[3][4] Ensure the container is properly labeled.

Q3: Is **(2,2-Dimethylpropyl)cyclohexane** sensitive to light or air?

A3: While specific data for this compound is unavailable, cycloalkanes can be sensitive to air and light over long periods, potentially leading to the formation of peroxides. For long-term storage, it is recommended to store under an inert atmosphere (e.g., nitrogen or argon) and in a light-resistant container.[2]

Q4: What is the expected shelf-life of **(2,2-Dimethylpropyl)cyclohexane**?

A4: If stored properly, the shelf life is expected to be indefinite.[4] However, for high-purity applications, it is advisable to re-analyze the material after prolonged storage (e.g., >1 year) to confirm its purity.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected peaks in analytical chromatogram (e.g., GC-MS)	Contamination or decomposition.	- Verify the purity of the solvent and analytical instrumentation. - Analyze a freshly opened sample, if available. - Consider the possibility of thermal decomposition in the GC inlet; try a lower injection temperature. - Perform a detailed structural elucidation of the impurity peaks using mass spectrometry and/or NMR.
Inconsistent experimental results	Degradation of the compound.	- Re-evaluate the storage conditions. Has the material been exposed to heat, light, or air? - Check for visible signs of degradation (e.g., discoloration, precipitate). - Re-analyze the purity of the starting material using the protocols below.
Pressure buildup in the storage container	Volatility of the compound, especially if stored at elevated temperatures.	- Store at the recommended temperature. - Open the container carefully in a well-ventilated area or fume hood to release pressure.[3]

Quantitative Data Summary

Due to the lack of specific experimental data for **(2,2-Dimethylpropyl)cyclohexane**, the following table provides general storage recommendations based on guidelines for flammable cycloalkanes.

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Parameter	Recommended Condition	Reference
Storage Temperature	15–25 °C	[1][2]
Atmosphere	Inert gas (e.g., Nitrogen, Argon) for long-term storage	General good practice
Container	Tightly closed, light-resistant	[2][3][4]
Incompatible Materials	Strong oxidizing agents, nitrates, nitrogen dioxide	[5]

Experimental Protocols

Protocol 1: Purity and Stability Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for assessing the purity of **(2,2-Dimethylpropyl)cyclohexane** and identifying potential impurities or degradation products.

1. Sample Preparation:

- Prepare a 1 mg/mL stock solution of **(2,2-Dimethylpropyl)cyclohexane** in a volatile organic solvent such as hexane or dichloromethane.[6]

- Further dilute the stock solution to a final concentration of approximately 10 µg/mL for analysis.[7]

2. GC-MS Parameters:

- Column: A non-polar capillary column, such as one with a (5%-phenyl)-methylpolysiloxane stationary phase (e.g., DB-5 or HP-5MS), is recommended.[6][8]

- Injector Temperature: 250 °C (can be optimized to prevent thermal degradation).

- Carrier Gas: Helium at a constant flow rate of 1 mL/min.[6]

- Oven Temperature Program:

- Initial temperature: 50 °C, hold for 2 minutes.

- Ramp: Increase to 250 °C at a rate of 10 °C/min.

- Final hold: Hold at 250 °C for 5 minutes.

- Mass Spectrometer:

  - Ionization Mode: Electron Ionization (EI) at 70 eV.[8]

  - Acquisition Mode: Full scan (e.g., m/z 40-400) to identify unknown impurities. Selected Ion Monitoring (SIM) can be used for higher sensitivity if specific impurities are being monitored.[6][8]

3. Data Analysis:

- Integrate the peak areas of all observed compounds.

- Calculate the percentage purity by dividing the peak area of **(2,2-Dimethylpropyl)cyclohexane** by the total peak area (excluding the solvent peak).

- Tentatively identify impurity peaks by comparing their mass spectra to a spectral library (e.g., NIST).

Protocol 2: Structural Confirmation and Degradation Monitoring by Nuclear Magnetic Resonance (NMR) Spectroscopy

This protocol can be used to confirm the structure of **(2,2-Dimethylpropyl)cyclohexane** and detect any structural changes due to degradation.

1. Sample Preparation:

- Dissolve approximately 5-10 mg of the sample in a deuterated solvent (e.g., $CDCl_3$). Add a small amount of an internal standard (e.g., tetramethylsilane - TMS) if quantitative analysis is desired.

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2. NMR Acquisition:

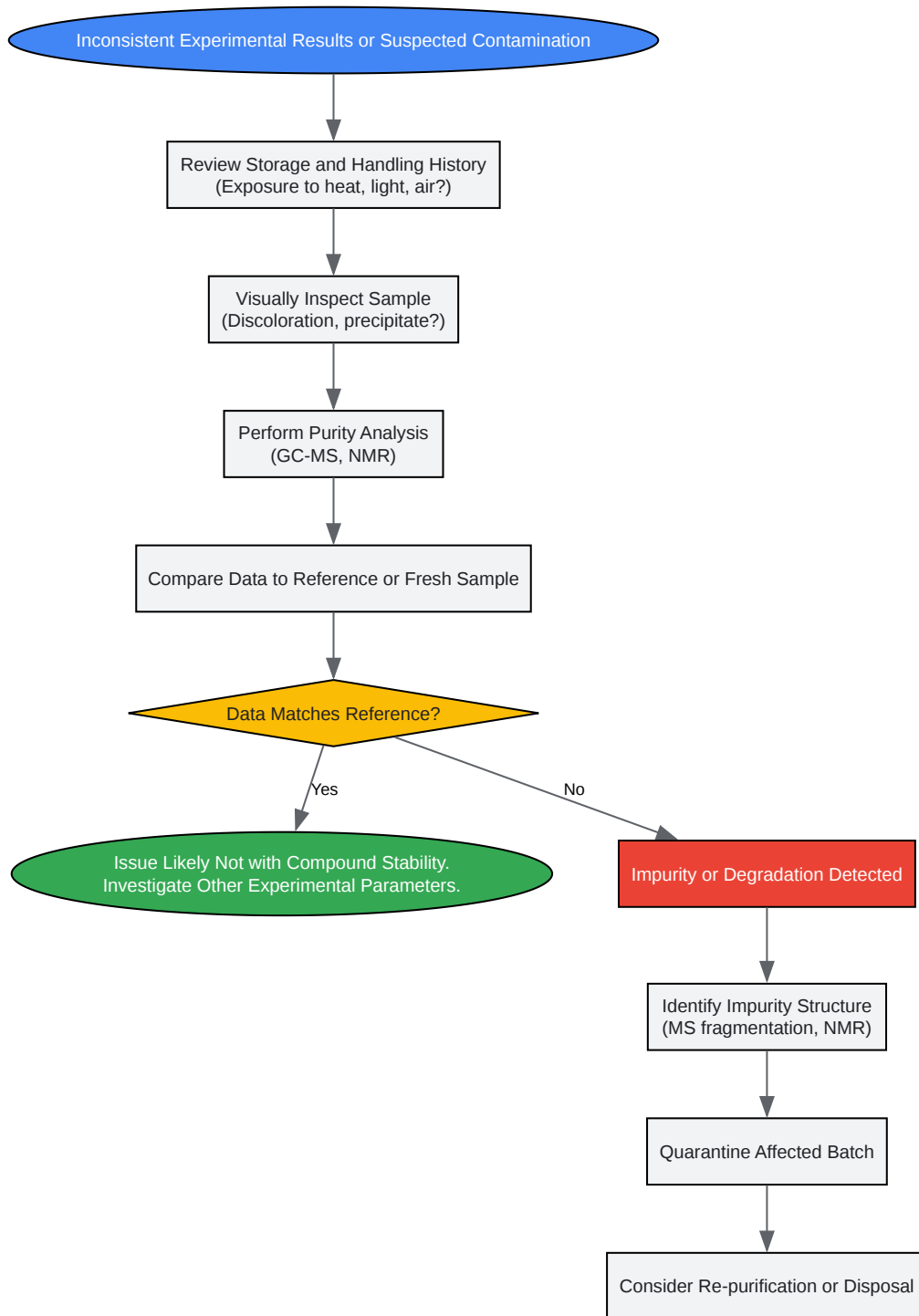- ^{1}H NMR: Acquire a standard proton NMR spectrum. For **(2,2-Dimethylpropyl)cyclohexane**, one would expect signals in the aliphatic region. The large tert-butyl group will likely result in a singlet integrating to 9 protons, and the cyclohexane ring protons will appear as a series of multiplets.

- ^{13}C NMR: Acquire a proton-decoupled carbon-13 NMR spectrum. This will provide information on the number of unique carbon environments in the molecule.

3. Data Analysis:

- Compare the obtained spectra with a reference spectrum of a pure sample, if available.

- The appearance of new signals or changes in the relative integrals of existing signals may indicate the presence of impurities or degradation products.

- The bulky 2,2-dimethylpropyl (neopentyl) group is expected to strongly favor an equatorial position on the cyclohexane ring to minimize steric strain.[9][10]

Diagrams

Troubleshooting Workflow for (2,2-Dimethylpropyl)cyclohexane Stability Issues

Inconsistent Experimental Results or Suspected Contamination

Review Storage and Handling History
(Exposure to heat, light, air?)

Visually Inspect Sample
(Discoloration, precipitate?)

Perform Purity Analysis
(GC-MS, NMR)

Compare Data to Reference or Fresh Sample

Data Matches Reference?

Yes

No

Issue Likely Not with Compound Stability.
Investigate Other Experimental Parameters.

Impurity or Degradation Detected

Identify Impurity Structure
(MS fragmentation, NMR)

Quarantine Affected Batch

Consider Re-purification or Disposal

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References

- 1. Safe Handling and Storage Guidelines for Cyclohexane | Aure Chemical [aurechem.com]
- 2. carlroth.com [carlroth.com]
- 3. cpchem.com [cpchem.com]
- 4. Cyclohexane SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 5. nj.gov [nj.gov]
- 6. mdpi.com [mdpi.com]
- 7. uoguelph.ca [uoguelph.ca]
- 8. How to Detect Cyclohexane and Benzene Using GC-MS? Why Can't Their Peaks Be Separated | MtoZ Biolabs [mtoz-biolabs.com]
- 9. 4.4 Substituted Cyclohexanes – Organic Chemistry I [kpu.pressbooks.pub]
- 10. chem.libretexts.org [chem.libretexts.org]
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